

Technical Guide: Synthesis and Characterization of 4-hydroxy-N,N-dimethylbutanamide

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Compound of Interest

Compound Name: 4-hydroxy-N,N-dimethylbutanamide

Cat. No.: B2502189

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **4-hydroxy-N,N-dimethylbutanamide**. The primary synthetic route detailed is the aminolysis of γ -butyrolactone (GBL) with dimethylamine. This document includes detailed experimental protocols, a summary of physicochemical properties, and predicted spectroscopic data. The information is intended to serve as a foundational resource for researchers and professionals involved in chemical synthesis and drug development.

Introduction

4-hydroxy-N,N-dimethylbutanamide is a chemical compound with potential applications in various fields, including as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals. Its structure, featuring a hydroxyl group and a tertiary amide, makes it a versatile building block. This guide outlines a common and effective method for its preparation and provides key characterization parameters.

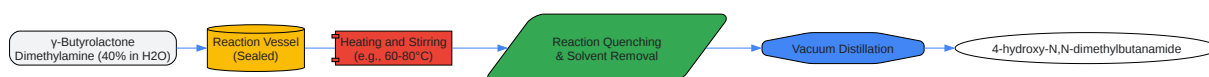
Synthesis of 4-hydroxy-N,N-dimethylbutanamide

The most direct and widely recognized method for the synthesis of **4-hydroxy-N,N-dimethylbutanamide** is the ring-opening reaction of γ -butyrolactone (GBL) with

dimethylamine. This reaction, a nucleophilic acyl substitution, results in the formation of the desired amide.

Synthesis Workflow

The overall workflow for the synthesis and purification of **4-hydroxy-N,N-dimethylbutanamide** can be visualized as follows:



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